

# Personal protective equipment for handling 1-Bromo-2-iodo-4-methylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Bromo-2-iodo-4-methylbenzene**

Cat. No.: **B1286887**

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## Essential Safety and Handling Guide for 1-Bromo-2-iodo-4-methylbenzene

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety and logistical information for handling **1-Bromo-2-iodo-4-methylbenzene** (CAS: 858841-53-9). The content herein is based on data for structurally similar compounds due to the limited availability of a specific Safety Data Sheet (SDS) for this exact chemical. It is imperative to obtain and review the official SDS from the supplier before commencing any work.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Bromo-2-iodo-4-methylbenzene** is anticipated to be a hazardous substance. Based on data for similar halogenated aromatic compounds, it is likely to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Therefore, a stringent PPE protocol is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended PPE	Rationale
Eye and Face	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye damage.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber, Viton®), a chemically resistant lab coat or apron, and closed-toe shoes.	Prevents skin contact, which can lead to irritation or burns.
Respiratory	Use in a well-ventilated area, preferably within a certified chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.	Minimizes inhalation of vapors, which can cause respiratory tract irritation.

## Quantitative Data Summary

The following table summarizes the available physical and chemical properties of a closely related isomer, 1-Bromo-4-iodo-2-methylbenzene. These values should be considered as estimates for **1-Bromo-2-iodo-4-methylbenzene**.

Table 2: Physical and Chemical Properties (of 1-Bromo-4-iodo-2-methylbenzene)

Property	Value
Physical Form	Clear liquid
Color	Slightly pale yellow to yellow[1]
Density	2.07 g/cm³[4]
Boiling Point	148°C at 20 mmHg[4]
Flash Point	113.6 °C[4]
Storage Temperature	Room Temperature[1]

## Occupational Exposure Limits:

There are currently no established Permissible Exposure Limits (PEL) by OSHA for **1-Bromo-2-iodo-4-methylbenzene**.<sup>[5][6]</sup> For halogenated anesthetic gases, NIOSH has recommended a ceiling limit of 2 ppm over one hour, but this is not directly applicable.<sup>[6][7]</sup> Therefore, it is crucial to handle this compound in a manner that minimizes all potential exposure.

# Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for the safe handling of **1-Bromo-2-iodo-4-methylbenzene**.

## 1. Preparation:

- Consult the SDS: Before starting any work, obtain and thoroughly read the Safety Data Sheet provided by the chemical supplier.
- Work Area Setup: Ensure a certified chemical fume hood is operational. The work area should be clean and free of clutter.
- Assemble Materials: Place all necessary equipment, including the chemical container, reaction vessels, and waste containers, inside the fume hood.
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.

## 2. Handling:

- Don PPE: Put on all required personal protective equipment as outlined in Table 1.
- Chemical Transfer: Carefully measure and transfer the required amount of the chemical using appropriate tools such as glass pipettes or syringes to minimize the risk of spills.
- Perform Experiment: Conduct all experimental procedures within the chemical fume hood with the sash at the lowest practical height.

## 3. Post-Experiment:

- Decontamination: Decontaminate all glassware and equipment that has come into contact with the chemical. Rinse with a suitable solvent (e.g., acetone) inside the fume hood, collecting the rinsate as hazardous waste.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination.

## Disposal Plan

Proper disposal of **1-Bromo-2-iodo-4-methylbenzene** and associated waste is critical to ensure environmental and personnel safety.

### 1. Waste Segregation:

- All waste containing **1-Bromo-2-iodo-4-methylbenzene** must be classified as hazardous waste.[8]
- It is crucial to segregate halogenated organic waste from non-halogenated waste streams.[8]

### 2. Waste Collection:

- Liquid Waste: Collect all liquid waste, including reaction residues and solvent rinses, in a designated, properly labeled, and sealed hazardous waste container. The container must be compatible with the chemical.
- Solid Waste: Dispose of any contaminated solid waste (e.g., gloves, weighing paper) in a separate, clearly labeled hazardous waste container.
- Empty Containers: The first rinse of an empty container must be collected and disposed of as hazardous waste. For highly toxic chemicals, the first three rinses should be collected.[9]

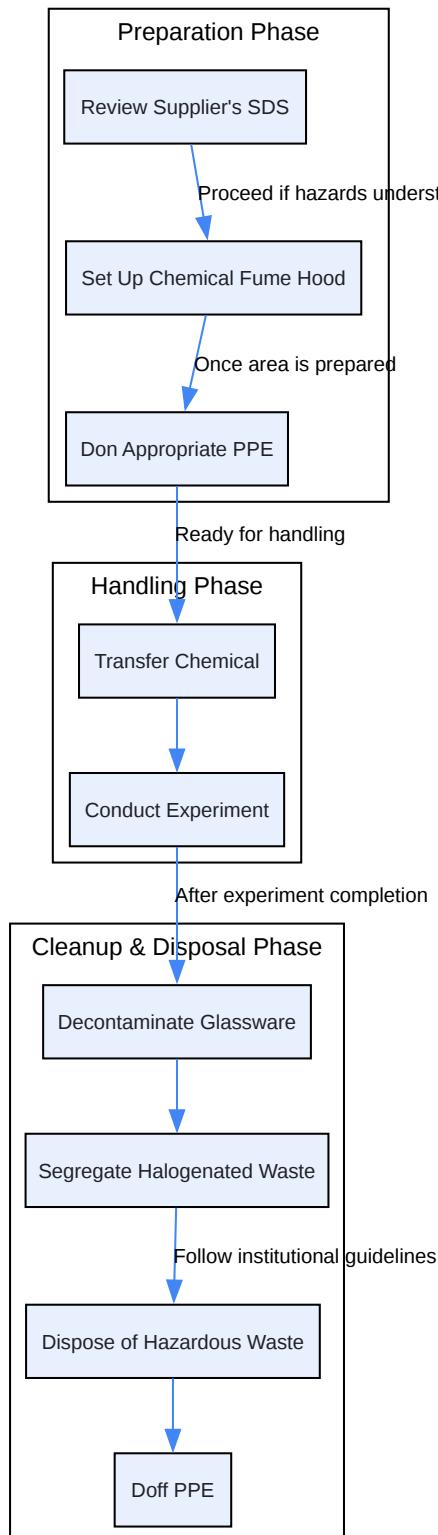
### 3. Waste Disposal:

- Follow your institution's specific hazardous waste disposal procedures.
- Do not dispose of this chemical down the drain or in the regular trash.[9]

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **1-Bromo-2-iodo-4-methylbenzene**.

## Workflow for Safe Handling of 1-Bromo-2-iodo-4-methylbenzene

[Click to download full resolution via product page](#)**Caption: Workflow for handling 1-Bromo-2-iodo-4-methylbenzene.**

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